

In-Depth Technical Guide: 2-(Pentyloxy)naphthalene (CAS 31059-19-5)

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Compound of Interest

Compound Name: 2-(Pentyloxy)naphthalene

CAS No.: 31059-19-5

Cat. No.: B15928844

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **2-(pentyloxy)naphthalene**. The information is intended to support researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development.

Chemical and Physical Properties

2-(Pentyloxy)naphthalene is an aromatic ether with the chemical formula $C_{15}H_{18}O$.^[1] It consists of a naphthalene ring system substituted with a pentyloxy group at the second position.

Table 1: Physicochemical Properties of **2-(Pentyloxy)naphthalene**

Property	Value	Source
CAS Number	31059-19-5	[1]
Molecular Formula	C ₁₅ H ₁₈ O	[1]
Molecular Weight	214.30 g/mol	[1]
IUPAC Name	2-(pentyloxy)naphthalene	[1]
Computed XLogP3	5.3	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	5	[1]
Exact Mass	214.135765 g/mol	[1]
Monoisotopic Mass	214.135765 g/mol	[1]

Synthesis and Characterization

The primary method for the synthesis of **2-(pentyloxy)naphthalene** is the Williamson ether synthesis. This well-established reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, 2-naphthol is deprotonated with a base to form the corresponding naphthoxide, which then reacts with a pentyl halide (e.g., 1-bromopentane or 1-iodopentane) to yield the desired ether.

Experimental Protocol: Williamson Ether Synthesis

Materials:

- 2-Naphthol
- Sodium hydroxide (NaOH) or potassium hydroxide (KOH)
- 1-Bromopentane (or other suitable pentyl halide)
- Ethanol (or other suitable solvent)

- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Deprotonation of 2-Naphthol: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-naphthol in ethanol. Add a stoichiometric equivalent of sodium hydroxide pellets and stir the mixture until the base is fully dissolved. The solution will contain the sodium salt of 2-naphthol (sodium 2-naphthoxide).
- Nucleophilic Substitution: To the solution of sodium 2-naphthoxide, add a slight excess (1.1-1.2 equivalents) of 1-bromopentane.
- Reaction: Heat the reaction mixture to reflux and maintain for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Remove the ethanol under reduced pressure. To the residue, add water and extract the aqueous phase with diethyl ether (3 x 50 mL).
- Purification: Combine the organic extracts and wash with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Further Purification: The crude **2-(Pentyloxy)naphthalene** can be further purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent, or by vacuum distillation.

Caption: Williamson Ether Synthesis of **2-(Pentyloxy)naphthalene**.

Characterization Data

Table 2: Spectroscopic Data for **2-(Pentyloxy)naphthalene**

Technique	Data
¹ H NMR	Predicted chemical shifts (ppm): 7.7-7.8 (m, 3H, Ar-H), 7.3-7.5 (m, 2H, Ar-H), 7.1-7.2 (m, 2H, Ar-H), 4.1 (t, 2H, -O-CH ₂ -), 1.8-1.9 (m, 2H, -CH ₂ -), 1.4-1.5 (m, 4H, -CH ₂ -CH ₂ -), 0.9-1.0 (t, 3H, -CH ₃).
¹³ C NMR	A spectrum is available on PubChem.[1] Predicted chemical shifts (ppm): ~157 (C-O), ~134, ~129, ~128, ~127, ~126, ~124, ~119, ~106 (Aromatic C), ~68 (-O-CH ₂ -), ~29, ~28, ~22 (-CH ₂ -), ~14 (-CH ₃).
Mass Spectrometry (MS)	Predicted m/z: 214.14 [M] ⁺ , with characteristic fragmentation patterns of alkyl aryl ethers.

Biological Activity and Potential Applications

Naphthalene and its derivatives are a versatile class of compounds with a wide range of reported biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[2] The lipophilic nature of the naphthalene core makes it a valuable scaffold in drug design.[3]

While specific biological data for **2-(pentyloxy)naphthalene** is limited in publicly available literature, the broader class of 2-alkoxynaphthalenes has been investigated for various therapeutic applications.

Antimicrobial Activity

Naphthalene derivatives have been explored for their potential as antimicrobial agents.[4][5] The mechanism of action is often attributed to the disruption of microbial cell membranes or inhibition of essential enzymes. The lipophilicity conferred by the pentyloxy group in **2-(pentyloxy)naphthalene** may enhance its ability to penetrate bacterial cell walls.

Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC)

- **Bacterial Strains:** A panel of clinically relevant bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*, *Pseudomonas aeruginosa*) should be used.
- **Culture Preparation:** Grow bacterial cultures in appropriate broth medium to mid-logarithmic phase.
- **Compound Dilution:** Prepare a series of two-fold dilutions of **2-(pentyloxy)naphthalene** in a suitable solvent (e.g., DMSO) and then in the broth medium in a 96-well microtiter plate.
- **Inoculation:** Inoculate each well with a standardized bacterial suspension.
- **Incubation:** Incubate the plates at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is defined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Caption: Workflow for MIC determination.

Cytotoxic and Anticancer Activity

Numerous naphthalene derivatives have been synthesized and evaluated for their cytotoxic effects against various cancer cell lines.^{[6][7][8]} The mechanism of action can vary, including the induction of apoptosis, cell cycle arrest, and inhibition of key signaling pathways. For instance, some 2-phenylnaphthalene derivatives have shown significant cytotoxicity against MCF-7 breast cancer cells.^{[6][7]}

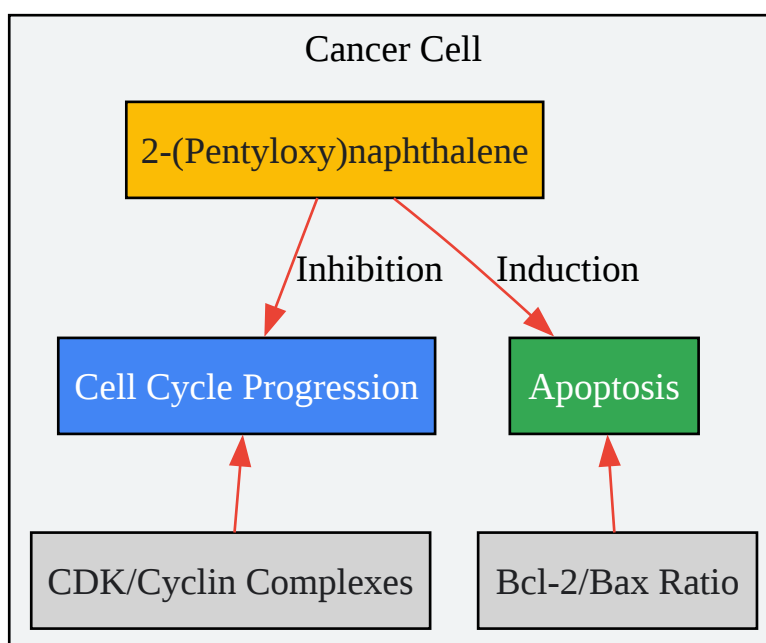
Experimental Protocol: MTT Assay for Cytotoxicity

- **Cell Lines:** A panel of human cancer cell lines (e.g., MCF-7, HeLa, A549) and a non-cancerous control cell line should be used.
- **Cell Seeding:** Seed cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **2-(pentyloxy)naphthalene** for a specified period (e.g., 24, 48, or 72 hours).

- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours.
- **Formazan Solubilization:** Remove the medium and add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **IC₅₀ Calculation:** The IC₅₀ value, the concentration of the compound that inhibits cell growth by 50%, can be calculated from the dose-response curve.

Signaling Pathways

While no specific signaling pathways have been definitively elucidated for **2-(pentyloxy)naphthalene**, related naphthalene derivatives have been shown to modulate various cellular pathways involved in cancer progression. For example, some derivatives can induce apoptosis by affecting the expression of pro- and anti-apoptotic proteins or by arresting the cell cycle at different phases through the modulation of cyclins and cyclin-dependent kinases (CDKs).^[7] Further research is required to determine the specific molecular targets and signaling pathways affected by **2-(pentyloxy)naphthalene**.



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References

- 1. 2-(Pentyloxy)naphthalene | C₁₅H₁₈O | CID 263053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Naphthalene, a versatile platform in medicinal chemistry: Sky-high perspective - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. lifechemicals.com [lifechemicals.com]
- 4. mdpi.com [mdpi.com]
- 5. mdpi.com [mdpi.com]
- 6. Structure-Activity Relationship of Synthetic 2-Phenylnaphthalenes with Hydroxyl Groups that Inhibit Proliferation and Induce Apoptosis of MCF-7 Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Synthesis and Evaluation of 2-Naphthaleno trans-Stilbenes and Cyanostilbenes as Anticancer Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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